

An In-depth Technical Guide to the Physical Properties of Ethyl 4-Bromobutyrate

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Compound of Interest

Compound Name: Ethyl 4-bromobutyrate

Cat. No.: B046930

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **ethyl 4-bromobutyrate**, a crucial reagent in various synthetic applications. The information presented herein is intended to support laboratory research and development by providing reliable data and standardized experimental protocols.

Core Physical Properties

Ethyl 4-bromobutyrate (CAS No: 2969-81-5) is a colorless to light yellow liquid. Its key physical characteristics, including its boiling point and density, are critical for its appropriate handling, application in reactions, and purification processes.

Data Summary

The following table summarizes the reported values for the boiling point and density of **ethyl 4-bromobutyrate**.

Physical Property	Value	Conditions
Boiling Point	80.0 - 82.0 °C	at 10.0 mmHg
200 °C	at atmospheric pressure	
Density	1.360 g/mL	at 25 °C
1.363 g/mL	at 25 °C	
Specific Gravity	1.36	at 20 °C / 20 °C

Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

Accurate determination of physical properties is fundamental to ensuring the purity and identity of a substance. The following sections detail standardized methodologies for measuring the boiling point and density of **ethyl 4-bromobutyrate**.

Boiling Point Determination via the Thiele Tube Method

This method is suitable for determining the boiling point of a small sample of **ethyl 4-bromobutyrate**.

Materials:

- **Ethyl 4-bromobutyrate** sample
- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Mineral oil or other suitable heating bath fluid
- Bunsen burner or heating mantle

- Clamp and stand

Procedure:

- **Sample Preparation:** Fill the small test tube to about half-full with the **ethyl 4-bromobutyrate** sample.
- **Capillary Tube Insertion:** Place the capillary tube into the test tube with the open end downwards.
- **Assembly:** Attach the test tube to the thermometer using a rubber band or a small piece of wire, ensuring the sample is level with the thermometer bulb.
- **Heating:** Immerse the assembly in the Thiele tube containing mineral oil, ensuring the side arm is properly heated to create a convection current for uniform heating.
- **Observation:** Gently heat the Thiele tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Reading:** Once a steady stream of bubbles is observed, remove the heat source. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Density Determination via the Pycnometer Method

A pycnometer (or density bottle) provides a precise method for determining the density of a liquid.

Materials:

- **Ethyl 4-bromobutyrate** sample
- Pycnometer (calibrated)
- Analytical balance
- Thermometer

- Water bath

Procedure:

- Mass of Empty Pycnometer: Clean and dry the pycnometer and weigh it accurately on an analytical balance.
- Mass of Pycnometer with Water: Fill the pycnometer with distilled water of a known temperature and weigh it. This allows for the calibration of the pycnometer's volume.
- Mass of Pycnometer with Sample: Empty and dry the pycnometer, then fill it with **ethyl 4-bromobutyrate** at the same temperature as the water. Weigh the filled pycnometer.
- Calculation: The density of **ethyl 4-bromobutyrate** is calculated using the following formula:
$$\text{Density} = (\text{Mass of sample}) / (\text{Volume of sample})$$
Where the volume of the sample is determined from the mass of the water and its known density at that temperature.

Structure-Property Relationship

The physical properties of **ethyl 4-bromobutyrate** are a direct consequence of its molecular structure. The presence of a polar ester group and a halogen atom influences its intermolecular forces, which in turn dictate its boiling point and density.

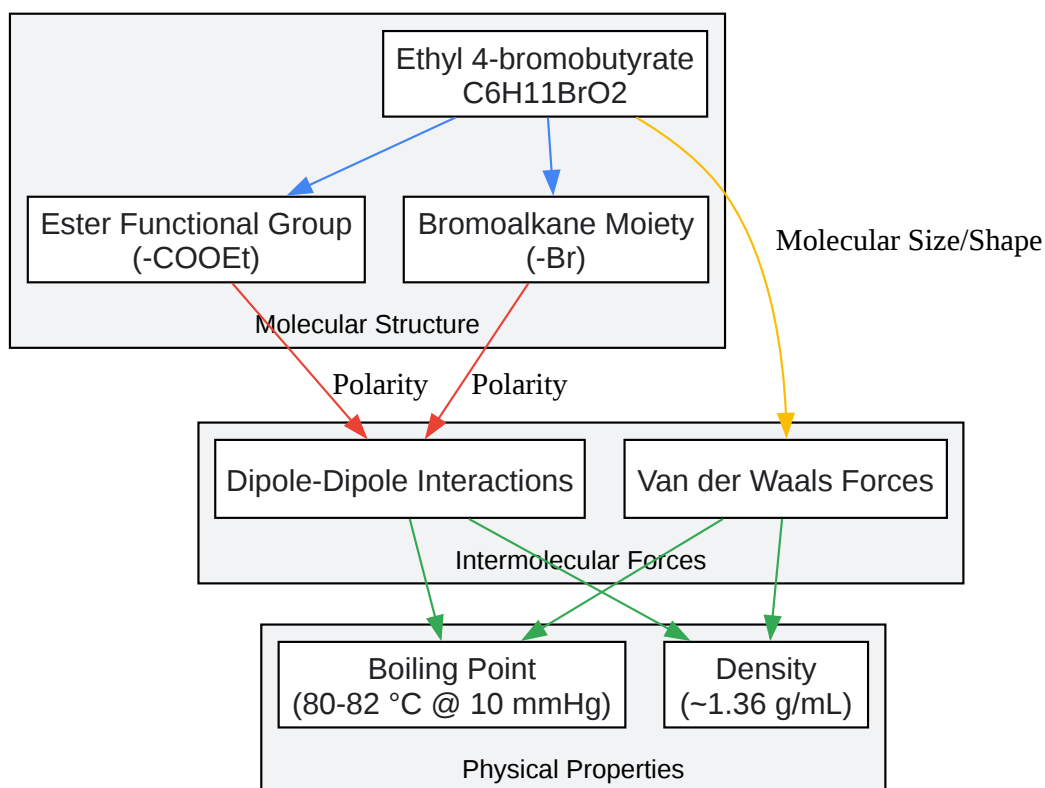


Figure 1: Relationship between Molecular Structure and Physical Properties of Ethyl 4-Bromobutyrate

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Caption: Molecular structure's influence on physical properties.

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